

# 1,12-Dodecanediamine moisture sensitivity handling

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## Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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## Chemical Profile & Handling Essentials

The table below summarizes the key identification and hazard information for **1,12-Dodecanediamine**.

Property	Description
CAS Registry Number	2783-17-7 [1] [2] [3]
Molecular Formula	$C_{12}H_{28}N_2$ [1] [2] [3]
Molecular Weight	200.37 g/mol [1] [3]
Physical Description	White to almost white powder to lump [3]
Major Hazards	Toxic if inhaled. Harmful if swallowed. Causes skin and serious eye irritation. May cause allergic skin reaction. Very toxic to aquatic life. [3]

### Handling and Storage Protocols:

- Storage Temperature:** Recommended in a **cool and dark place**, specifically **<15°C** [3].

- **Inert Atmosphere:** Must be stored under an inert gas [3].
- **Container:** Keep the container **tightly closed** in a **well-ventilated place** and **store locked up** [3].
- **Personal Protective Equipment (PPE):** Wear **protective gloves, eye protection, and face protection**. Avoid breathing its dust. Wash skin thoroughly after handling. Contaminated work clothing must not be allowed out of the workplace [3].

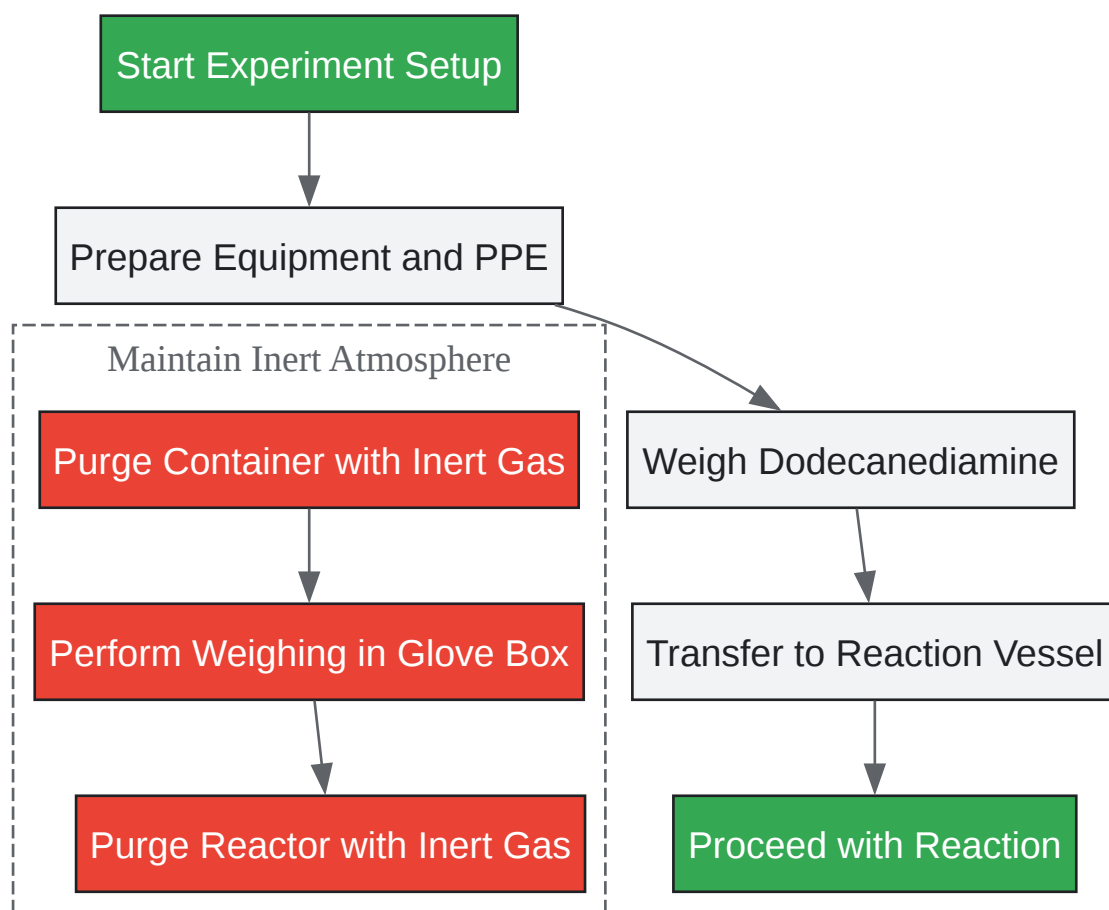
## Troubleshooting Common Issues

Here are solutions to problems you might encounter when working with this compound.

Problem	Possible Cause & Solution
<b>Material discoloration or degraded performance</b>	<b>Cause:</b> Exposure to air or moisture. <b>Solution:</b> Always handle under an inert atmosphere. Ensure the container is purged with inert gas before sealing. Check storage temperature is below recommended 15°C [3].
<b>Low yield or side reactions in polymerization</b>	<b>Cause:</b> Moisture contamination depletes the diamine monomer. <b>Solution:</b> Use rigorously dried solvents and reagents. Maintain inert atmosphere throughout reaction [4] [3].
<b>Skin irritation or allergic reaction after contact</b>	<b>Cause:</b> Direct skin contact. <b>Solution:</b> Immediately wash with plenty of soap and water. Remove contaminated clothing. Get medical advice if irritation persists [3].
<b>Inhalation of dust</b>	<b>Cause:</b> Inadequate ventilation or lack of respiratory protection. <b>Solution:</b> Immediately move to fresh air and call a poison center or doctor [3].

## Experimental Workflow for Safe Handling

The diagram below outlines a general workflow for safely preparing **1,12-Dodecanediamine** for use in an experiment, such as polymer synthesis.



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## Application in Polymer Synthesis

**1,12-Dodecanediamine** is a key monomer in polycondensation reactions. Here is a generalized protocol based on its use in synthesizing **Thermoplastic Polyamide Elastomers (TPAEs)** [4]:

- **Polymerization Method: One-pot melt polycondensation.** This method is favored for its simplicity, high efficiency, good control over stoichiometry, and high tolerance for compatibility between different monomers [4].
- **Typical Monomers:**
  - **Diacid:** Dodecanedioic acid [4].
  - **Diamine:** **1,12-Dodecanediamine** (forms the rigid "hard segment") [4].
  - **Polyether Diamine** (e.g., Jeffamine D400/D2000): Forms the flexible "soft segment" [4].
- **Catalyst:** Sodium hypophosphite monohydrate ( $\text{NaH}_2\text{PO}_2 \cdot \text{H}_2\text{O}$ ) [4].
- **General Procedure:**

- **Charge:** The diacid, diamines (both **1,12-dodecanediamine** and the polyether diamine), and catalyst are placed in a reactor.
- **Inert Atmosphere:** The reaction is conducted under an inert gas, such as nitrogen.
- **Heating:** The mixture is heated (e.g., to ~200°C) to melt the monomers and initiate the polycondensation reaction, with water removed as a by-product.
- **Post-Polymerization:** The pressure may be reduced later in the process to facilitate the removal of water and build higher molecular weight [4].

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## References

1. 1,12-Dodecanediamine - the NIST WebBook [webbook.nist.gov]
2. 1,12-Dodecanediamine - Hazardous Agents [haz-map.com]
3. 1,12-Diaminododecane 2783-17-7 | TCI AMERICA [tcichemicals.com]
4. Facile Synthesis of Thermoplastic Polyamide Elastomers ... [mdpi.com]

To cite this document: Smolecule. [1,12-Dodecanediamine moisture sensitivity handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536530#1-12-dodecanediamine-moisture-sensitivity-handling>]

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